

Application of II-B08 in Systemic Mastocytosis Research

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Compound of Interest

Compound Name: II-B08

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Introduction

Systemic mastocytosis (SM) is a hematological neoplasm characterized by the clonal proliferation and accumulation of mast cells in one or more organs. A majority of SM cases are driven by activating mutations in the KIT receptor tyrosine kinase, most commonly the D816V mutation. These mutations lead to constitutive activation of downstream signaling pathways, promoting mast cell growth, survival, and degranulation. While tyrosine kinase inhibitors (TKIs) targeting KIT have been developed, resistance and incomplete responses remain a challenge.

Recent research has identified the protein tyrosine phosphatase SHP2 (encoded by PTPN11) as a critical downstream effector of oncogenic KIT signaling in systemic mastocytosis.^[1] SHP2 is a non-receptor protein tyrosine phosphatase that plays a crucial role in mediating signaling from various receptor tyrosine kinases, including KIT. In the context of oncogenic KIT mutations, SHP2 is often hyperactivated and contributes to the activation of pro-proliferative and survival pathways such as the RAS-ERK and PI3K-AKT pathways.

II-B08 is a small molecule inhibitor of SHP2 phosphatase activity. Studies have demonstrated its potential as a therapeutic agent in preclinical models of systemic mastocytosis, both as a

monotherapy and in combination with other targeted inhibitors. This document provides detailed application notes and protocols for the use of **II-B08** in systemic mastocytosis research.

Mechanism of Action

In systemic mastocytosis, the constitutively active KIT receptor recruits and activates SHP2. Activated SHP2 then positively regulates downstream signaling cascades that are essential for the proliferation and survival of neoplastic mast cells. **II-B08** exerts its anti-neoplastic effects by directly inhibiting the phosphatase activity of SHP2. This inhibition disrupts the signaling relay from oncogenic KIT, leading to the downregulation of key survival pathways and promoting apoptosis in mastocytoma cells. Specifically, inhibition of SHP2 by **II-B08** has been shown to attenuate the activation of ERK, STAT5, Lyn, and Btk signaling pathways in cells harboring activating KIT mutations.

Data Presentation

The following tables summarize the quantitative data on the effects of **II-B08** in systemic mastocytosis cell lines.

Table 1: Effect of **II-B08** on Cell Viability in Human and Mouse Mastocytoma Cell Lines

Cell Line	KIT Mutation	Drug	Concentration Range	Effect	Reference
HMC-1	V560G, D816V	II-B08	10-100 μ M	Reduced cell viability	
P815	D814Y	II-B08	10-100 μ M	Reduced cell viability	

Table 2: Effect of **II-B08** on Colony Formation in Human and Mouse Mastocytoma Cell Lines

Cell Line	KIT Mutation	Drug	Concentration Range	Effect	Reference
HMC-1	V560G, D816V	II-B08	10-100 μ M	Reduced colony formation	
P815	D814Y	II-B08	10-100 μ M	Reduced colony formation	

Table 3: Synergistic Effects of **II-B08** and Dasatinib on Cell Viability

Cell Line	KIT Mutation	Combination Treatment	Effect	Reference
HMC-1	V560G, D816V	II-B08 and Dasatinib	Enhanced reduction in cell viability compared to single agents	
P815	D814Y	II-B08 and Dasatinib	Enhanced reduction in cell viability compared to single agents	

Experimental Protocols

Cell Lines and Culture

- **HMC-1 Cells:** Human mast cell leukemia cell line harboring KIT V560G and D816V mutations. These cells are grown in Iscove's Modified Dulbecco's Medium (IMDM) supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin.
- **P815 Cells:** Murine mastocytoma cell line harboring the KIT D814Y mutation. These cells are cultured in Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% FBS and

1% penicillin-streptomycin.

Both cell lines should be maintained in a humidified incubator at 37°C with 5% CO₂.

Protocol 1: Cell Viability Assay (MTT Assay)

This protocol is for determining the effect of **II-B08**, alone or in combination with Dasatinib, on the viability of HMC-1 and P815 cells.

Materials:

- HMC-1 or P815 cells
- Complete culture medium
- **II-B08** (stock solution in DMSO)
- Dasatinib (stock solution in DMSO)
- 96-well flat-bottom plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., 10% SDS in 0.01 M HCl)
- Phosphate-buffered saline (PBS)
- Multichannel pipette
- Plate reader (570 nm wavelength)

Procedure:

- Cell Seeding:
 - Trypsinize and count the cells.

- Seed 5,000 to 10,000 cells per well in a 96-well plate in a final volume of 100 μ L of complete culture medium.
- Incubate the plate for 24 hours to allow cells to attach and resume growth.
- Drug Treatment:
 - Prepare serial dilutions of **II-B08** (e.g., 10, 25, 50, 100 μ M) and Dasatinib (e.g., 5, 10, 20 nM) in complete culture medium from the stock solutions.
 - For combination studies, prepare a matrix of concentrations of both drugs.
 - Include a vehicle control (DMSO) at the same final concentration as the highest drug concentration.
 - Carefully remove the medium from the wells and add 100 μ L of the drug-containing medium to the respective wells.
 - Incubate the plate for 48 to 72 hours.
- MTT Addition and Incubation:
 - After the incubation period, add 10 μ L of MTT solution (5 mg/mL) to each well.
 - Incubate the plate for 3-4 hours at 37°C until a purple formazan precipitate is visible.
- Solubilization and Measurement:
 - Add 100 μ L of solubilization solution to each well.
 - Mix thoroughly by pipetting up and down to dissolve the formazan crystals.
 - Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis:
 - Subtract the absorbance of the blank (medium only) from all readings.

- Calculate the percentage of cell viability for each treatment group relative to the vehicle control.
- Plot the results as a dose-response curve and determine the IC50 value (the concentration of the drug that inhibits 50% of cell growth).

Protocol 2: Colony Formation Assay (Methylcellulose Assay)

This protocol is for assessing the long-term proliferative capacity of HMC-1 and P815 cells following treatment with **II-B08**.

Materials:

- HMC-1 or P815 cells
- Complete culture medium
- **II-B08** (stock solution in DMSO)
- Methylcellulose-based medium (e.g., MethoCult™)
- 35 mm culture dishes
- Sterile syringes and needles
- Inverted microscope

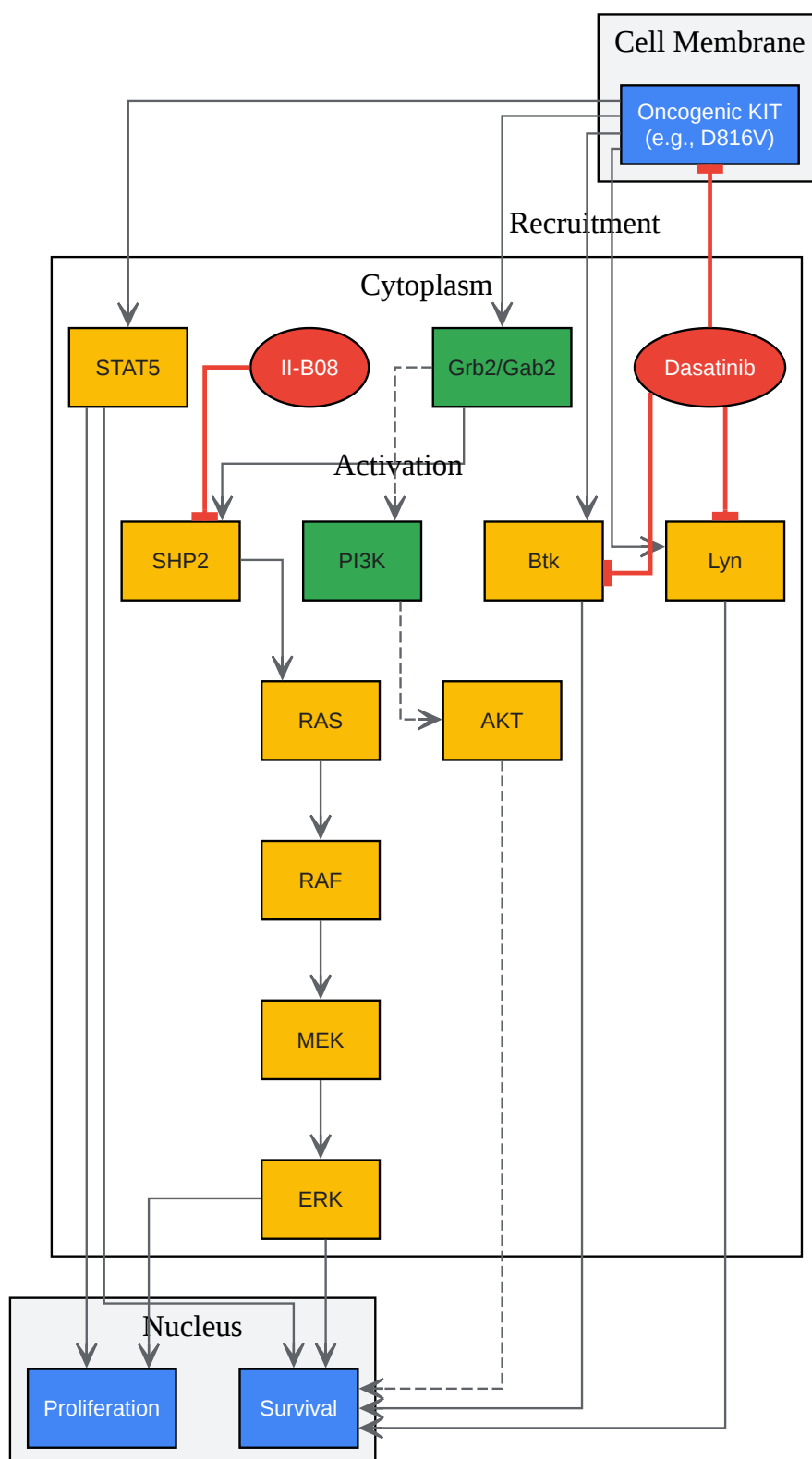
Procedure:

- Cell Preparation and Treatment:
 - Prepare a single-cell suspension of HMC-1 or P815 cells.
 - Treat the cells in suspension with various concentrations of **II-B08** (e.g., 10, 25, 50, 100 μ M) or vehicle control (DMSO) for 24 hours in complete culture medium.
- Plating in Methylcellulose:

- After treatment, wash the cells twice with PBS to remove the drug.
- Resuspend the cells in complete culture medium and perform a cell count.
- Mix a low number of viable cells (e.g., 500-1000 cells) with the methylcellulose-based medium according to the manufacturer's instructions. Ensure a homogenous suspension.
- Using a syringe with a blunt-end needle, dispense 1 mL of the cell-methylcellulose mixture into each 35 mm culture dish.
- Gently rotate the dish to ensure even distribution.
- Incubation:
 - Place the dishes in a humidified incubator at 37°C with 5% CO₂ for 7-14 days. Do not disturb the plates during this period.
- Colony Counting and Analysis:
 - After the incubation period, count the number of colonies (defined as a cluster of >50 cells) in each dish using an inverted microscope.
 - Calculate the colony-forming efficiency for each treatment group as a percentage of the vehicle control.
 - Analyze the effect of different concentrations of **II-B08** on the colony-forming ability of the cells.

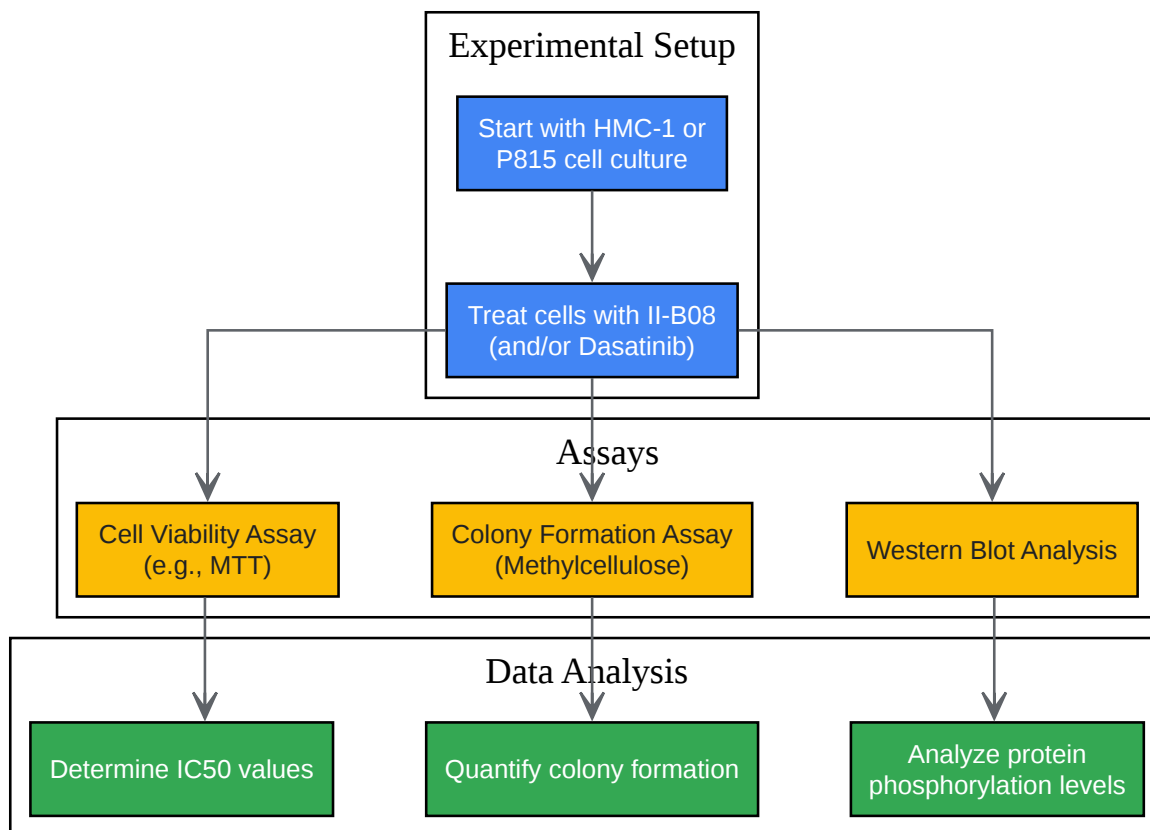
Visualizations

Below are diagrams illustrating key pathways and experimental workflows relevant to the application of **II-B08** in systemic mastocytosis research.



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Caption: Signaling pathway of oncogenic KIT in systemic mastocytosis and points of inhibition by **II-B08** and Dasatinib.



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Caption: General experimental workflow for evaluating the efficacy of **II-B08** in systemic mastocytosis research.

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References

- 1. Oncogenic KIT-induced aggressive systemic mastocytosis requires SHP2/PTPN11 phosphatase for disease progression in mice - PMC [pmc.ncbi.nlm.nih.gov]
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